

Introduction: The Molecular Blueprint of a Fluorinated Building Block

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Compound of Interest

Compound Name: *Diethyl 2-fluoro-2-methylmalonate*

CAS No.: *16519-02-1*

Cat. No.: *B104196*

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Diethyl 2-fluoro-2-methylmalonate is a valuable fluorinated organic compound, serving as a key intermediate in the synthesis of complex pharmaceuticals and agrochemicals. The introduction of a fluorine atom and a methyl group at the α -position of the malonate ester drastically alters its chemical reactivity and the stereoelectronic properties of resulting molecules. Consequently, unambiguous structural verification and purity assessment are paramount for its application in drug development and materials science.

This guide provides a comprehensive analysis of the expected spectroscopic data for **Diethyl 2-fluoro-2-methylmalonate**, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). As a Senior Application Scientist, this document moves beyond a simple recitation of data. It is designed to provide researchers with the causal reasoning behind spectral features, robust experimental protocols for data acquisition, and a framework for interpreting the molecular signature of this important synthetic building block.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy - Probing the Core Structure

NMR spectroscopy is the most powerful tool for the definitive structural elucidation of **Diethyl 2-fluoro-2-methylmalonate**. The presence of ^1H , ^{13}C , and ^{19}F nuclei provides a multi-dimensional view of the molecule's connectivity and environment.

Proton (^1H) NMR Spectroscopy: Mapping the Proton Environment

The ^1H NMR spectrum is expected to show two distinct signals corresponding to the ethyl ester groups and one signal for the α -methyl group.

Expected ^1H NMR Data (Predicted for CDCl_3 , 400 MHz)

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment	Rationale
~ 4.25	Quartet (q)	$J_{HH} \approx 7.1$ Hz	4H	-O-CH ₂ -CH ₃	The methylene protons are deshielded by the adjacent oxygen atom of the ester group. They are split into a quartet by the three neighboring methyl protons.
~ 1.65	Doublet of Quartets (dq) or Multiplet (m)	$^4J_{HF} \approx 1.5$ -3.0 Hz	3H	α -CH ₃	The α -methyl protons are coupled to the fluorine atom four bonds away, resulting in a doublet. Each peak of the doublet may be further split by long-range coupling to the methylene protons, though this is

often
unresolved.

~ 1.30	Triplet (t)	JHH ≈ 7.1 Hz	6H	-O-CH ₂ -CH ₃	The terminal methyl protons of the ethyl groups are split into a triplet by the two neighboring methylene protons.
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Expertise in Action: Causality Behind Experimental Choices The choice of chloroform-d (CDCl₃) as a solvent is standard for non-polar to moderately polar organic molecules, offering excellent solubility and a clean spectral window. A 400 MHz spectrometer provides sufficient resolution to resolve the expected multiplicities clearly.

Protocol 1: ¹H NMR Spectrum Acquisition

- **Sample Preparation:** Dissolve approximately 5-10 mg of **Diethyl 2-fluoro-2-methylmalonate** in ~0.6 mL of CDCl₃. Ensure the solvent contains a reference standard, typically tetramethylsilane (TMS, 0.0 ppm).
- **Instrument Setup:**
 - Spectrometer: 400 MHz or higher.
 - Pulse Program: Standard single-pulse (zg30).
 - Acquisition Time (AQ): ~3-4 seconds.
 - Relaxation Delay (D1): 5 seconds to ensure full relaxation for accurate integration[1].
 - Number of Scans (NS): 8-16, depending on sample concentration.
- **Data Processing:**

- Apply a Fourier transform with zero-filling to enhance digital resolution.
- Phase correct the spectrum manually.
- Calibrate the spectrum by setting the TMS peak to 0.00 ppm.
- Integrate all signals and normalize to a known number of protons (e.g., the 6H methyl triplet).

Carbon (^{13}C) NMR Spectroscopy: The Carbon Skeleton and Fluorine Coupling

The proton-decoupled ^{13}C NMR spectrum will reveal all unique carbon environments. The key diagnostic feature is the large one-bond coupling constant between the quaternary carbon and the fluorine atom (^1JCF).

Expected ^{13}C NMR Data (Predicted for CDCl_3 , 101 MHz)

Chemical Shift (δ , ppm)	Multiplicity (due to C-F coupling)	Coupling Constant (J, Hz)	Assignment	Rationale
~ 167.0	Doublet (d)	$^2\text{JCF} \approx 25\text{-}35\text{ Hz}$	C=O	The carbonyl carbon is coupled to the fluorine atom two bonds away.
~ 92.0	Doublet (d)	$^1\text{JCF} \approx 190\text{-}220\text{ Hz}$	$\alpha\text{-C-F}$	The direct attachment to the highly electronegative fluorine atom results in a significant downfield shift and a very large one-bond coupling constant[2].
~ 62.5	Singlet (s) or small doublet	$^4\text{JCF} \approx <2\text{ Hz}$	-O-CH ₂ -CH ₃	The methylene carbon of the ester group. Any four-bond coupling to fluorine is typically too small to be resolved.
~ 18.0	Doublet (d)	$^3\text{JCF} \approx 4\text{-}8\text{ Hz}$	$\alpha\text{-CH}_3$	The α -methyl carbon shows a characteristic three-bond coupling to the fluorine atom.

~ 13.8	Singlet (s)	-	-O-CH ₂ -CH ₃	The terminal methyl carbon of the ethyl group is too far from the fluorine for observable coupling.
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Fluorine (¹⁹F) NMR Spectroscopy: A Unique and Sensitive Probe

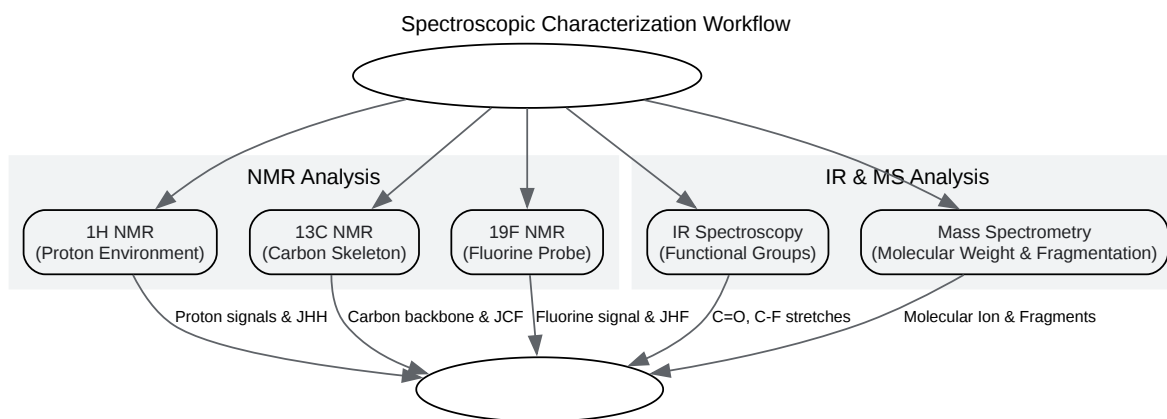
¹⁹F NMR is a highly sensitive and specific technique for analyzing fluorinated compounds due to the 100% natural abundance of the ¹⁹F nucleus and its wide chemical shift range[1].

Expected ¹⁹F NMR Data (Predicted for CDCl₃, 376 MHz)

Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment	Rationale
~ -150 to -170	Quartet (q)	⁴ JFH ≈ 1.5-3.0 Hz	F-C(CH ₃)	The fluorine nucleus is coupled to the three equivalent protons of the adjacent methyl group, resulting in a quartet. The chemical shift is typical for a tertiary alkyl fluoride[3].

Trustworthiness Through Self-Validation: The observation of a quartet in the ¹⁹F spectrum that directly corresponds to the small doublet splitting in the α-methyl signal of the ¹H spectrum provides a powerful internal validation of the structural assignment.

Diagram 1: NMR Workflow and Structural Correlation



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Caption: Workflow for the complete spectroscopic verification of the target molecule.

Part 2: Infrared (IR) Spectroscopy - Identifying Functional Groups

IR spectroscopy is a rapid and effective method for confirming the presence of key functional groups. For **Diethyl 2-fluoro-2-methylmalonate**, the most prominent features will be the strong ester carbonyl (C=O) absorption and the C-O and C-F stretching vibrations.

Expected IR Absorption Frequencies

Frequency Range (cm ⁻¹)	Intensity	Vibration Type	Functional Group
2990-2850	Medium	C-H Stretch	Alkyl (CH ₃ , CH ₂)
1770-1740	Strong	C=O Stretch	Ester Carbonyl[4][5]
1300-1150	Strong	C-O Stretch	Ester Linkage[6]
1100-1000	Strong	C-F Stretch	Alkyl Fluoride[7]

Expertise in Action: The "Rule of Three" for Esters Esters often exhibit a characteristic pattern of three strong bands: the C=O stretch (~1750 cm⁻¹), the asymmetric C-C-O stretch (~1200 cm⁻¹), and the symmetric O-C-C stretch (~1100 cm⁻¹)[6]. The presence of the C-F stretch in the 1100-1000 cm⁻¹ region may lead to overlapping bands, but a strong, complex absorption pattern in this area is highly indicative of the target structure.

Protocol 2: IR Spectrum Acquisition (Neat Liquid)

- **Sample Preparation:** As the compound is a liquid, a neat spectrum is most convenient. Place one drop of the sample between two polished potassium bromide (KBr) or sodium chloride (NaCl) salt plates.
- **Instrument Setup (FT-IR):**
 - Acquire a background spectrum of the empty sample compartment to subtract atmospheric CO₂ and H₂O absorptions.
 - Place the prepared salt plates in the sample holder.
- **Data Acquisition:**
 - Scan Range: 4000-600 cm⁻¹.
 - Resolution: 4 cm⁻¹.
 - Number of Scans: 16-32.
- **Data Analysis:**

- Perform a baseline correction if necessary.
- Label the major absorption peaks and compare them to established correlation tables.

Part 3: Mass Spectrometry (MS) - Determining Mass and Fragmentation

Mass spectrometry provides the molecular weight of the compound and offers structural clues through the analysis of its fragmentation pattern under ionization.

Expected Mass Spectrometry Data (Electron Ionization - EI)

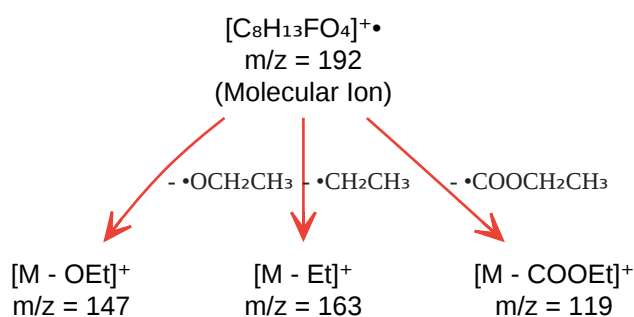
- Molecular Weight: $C_8H_{13}FO_4 = 192.18 \text{ g/mol}$
- Molecular Ion ($M^{+\bullet}$): A peak at $m/z = 192$ is expected, though it may be of low intensity due to the potential for facile fragmentation.

Predicted Fragmentation Pathway: The primary fragmentation pathways for malonic esters involve cleavages alpha to the carbonyl groups and loss of the ester functionalities^{[8][9]}.

- Loss of an Ethoxy Radical ($\bullet OCH_2CH_3$):
 - $M^{+\bullet} \rightarrow [M - 45]^+$
 - $m/z = 192 \rightarrow m/z = 147$. This results in a stable acylium ion.
- Loss of an Ethyl Radical ($\bullet CH_2CH_3$):
 - $M^{+\bullet} \rightarrow [M - 29]^+$
 - $m/z = 192 \rightarrow m/z = 163$.
- Loss of an Ethoxycarbonyl Radical ($\bullet COOCH_2CH_3$):
 - $M^{+\bullet} \rightarrow [M - 73]^+$
 - $m/z = 192 \rightarrow m/z = 119$.

- McLafferty Rearrangement: While possible for esters, the quaternary α -carbon in **Diethyl 2-fluoro-2-methylmalonate** lacks the necessary γ -hydrogen for the classic McLafferty rearrangement. Therefore, this fragmentation pathway is not expected to be significant.

Diagram 2: Predicted EI-MS Fragmentation Pathway



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Caption: Primary fragmentation pathways for **Diethyl 2-fluoro-2-methylmalonate** under EI-MS.

Protocol 3: GC-MS (EI) Analysis

- Sample Preparation: Prepare a dilute solution of the sample (~1 mg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- Instrument Setup (GC-MS):
 - Gas Chromatograph (GC):
 - Injector Temperature: 250 °C.
 - Column: Standard non-polar capillary column (e.g., DB-5ms).
 - Oven Program: Start at 50 °C, hold for 2 min, ramp to 250 °C at 10 °C/min.
 - Mass Spectrometer (MS):
 - Ionization Mode: Electron Ionization (EI).

- Ionization Energy: 70 eV[8].
- Mass Range: m/z 40-400.
- Source Temperature: 230 °C.
- Data Analysis:
 - Identify the peak corresponding to the compound in the total ion chromatogram (TIC).
 - Analyze the mass spectrum for that peak, identifying the molecular ion and major fragment ions.
 - Compare the observed fragmentation pattern with predicted pathways.

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